

"4'-O-Demethyldianemycin CAS number and IUPAC name"

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Compound of Interest

Compound Name: 4'-O-Demethyldianemycin

Cat. No.: B8064229

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In-Depth Technical Guide: 4'-O-Demethyldianemycin

For Researchers, Scientists, and Drug Development Professionals

Core Compound Identification

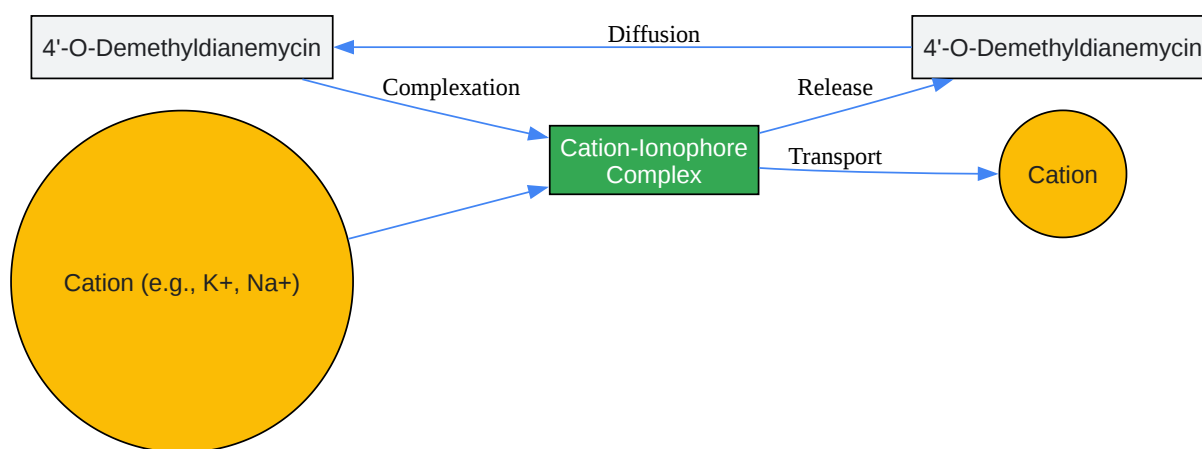
Parameter	Value	Reference
CAS Number	80118-77-0	[1]
IUPAC Name	sodium;(E)-6-[[[(2S,7S,8S)-7-hydroxy-2-[(2R,4R,7R,9S,10R)-2-[(3S,5R,6R)-6-hydroxy-6-(hydroxymethyl)-3,5-dimethyloxan-2-yl]-9-[(2S,5S,6R)-5-hydroxy-6-methyloxan-2-yl]oxy-4,10-dimethyl-1,6-dioxaspiro[4.5]decan-7-yl]-2,8-dimethyl-1,10-dioxaspiro[4.5]decan-8-yl]methyl]-2,4-dimethyl-5-oxonon-6-enoate	[1]
Molecular Formula	C46H75NaO14	[1]
Molecular Weight	875.06 g/mol	[1]
Class	Polyether Antibiotic	[1]
Producing Organism	Streptomyces hygroscopicus TM-531	[1]

Introduction

4'-O-Demethyldianemycin is a polyether antibiotic, a class of naturally occurring compounds known for their ability to transport cations across lipid membranes. Produced by the fermentation of *Streptomyces hygroscopicus* TM-531, this compound exhibits activity primarily against Gram-positive bacteria. Its complex molecular structure, featuring multiple heterocyclic rings and a carboxylic acid function, is characteristic of ionophores and underpins its biological activity. This guide provides a comprehensive overview of the technical details surrounding **4'-O-Demethyldianemycin**, including its mechanism of action, biological activity, and relevant experimental protocols.

Mechanism of Action and Signaling Pathways

As a polyether ionophore, the primary mechanism of action of **4'-O-Demethyldianemycin** involves the disruption of ion gradients across the cell membranes of susceptible bacteria. This process is initiated by the formation of a lipid-soluble complex with cations, which is then shuttled across the cell membrane, dissipating the natural electrochemical potential.



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Caption: General mechanism of a polyether ionophore antibiotic.

The disruption of the ion gradient can lead to a cascade of downstream effects, ultimately resulting in bacterial cell death. These effects can include:

- **Alteration of intracellular pH:** The transport of cations can be coupled to the movement of protons, leading to changes in the internal pH of the bacterium.
- **Disruption of membrane potential:** The dissipation of the ion gradient collapses the membrane potential, which is crucial for cellular processes such as ATP synthesis and nutrient transport.

- Osmotic imbalance: The uncontrolled movement of ions can lead to osmotic stress and cell lysis.

Biological Activity

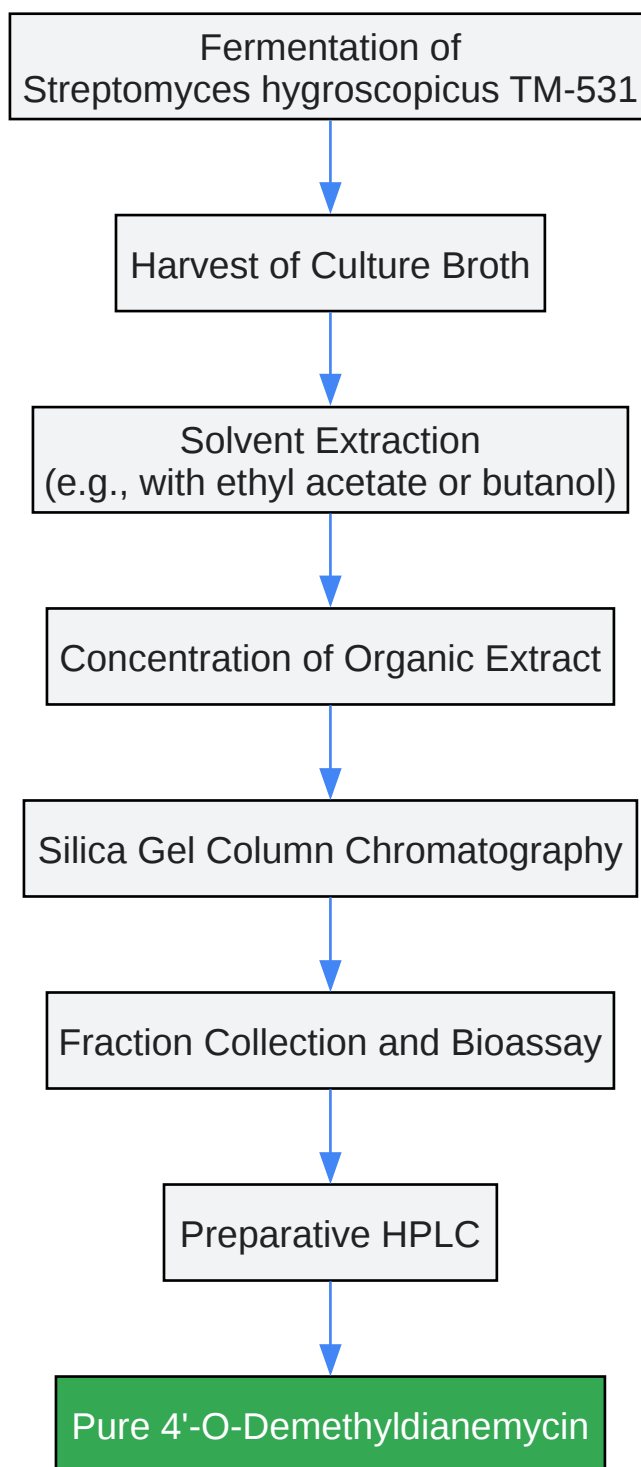
4'-O-Demethyldianemycin is primarily active against Gram-positive bacteria. The outer membrane of Gram-negative bacteria typically provides a barrier to the passage of large, hydrophobic molecules like polyether antibiotics, rendering them less susceptible.

While specific Minimum Inhibitory Concentration (MIC) data for **4'-O-Demethyldianemycin** against a wide range of bacterial strains is not extensively published in readily available literature, the general activity of polyether ionophores is well-established against genera such as *Staphylococcus*, *Streptococcus*, and *Enterococcus*.

Experimental Protocols

Isolation and Purification of 4'-O-Demethyldianemycin from *Streptomyces hygroscopicus* TM-531

The following is a generalized workflow for the isolation and purification of polyether antibiotics from *Streptomyces* fermentations. Specific parameters would need to be optimized for **4'-O-Demethyldianemycin**.



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Caption: Generalized workflow for the isolation of **4'-O-Demethyldianemycin**.

Methodology:

- **Fermentation:** Culture *Streptomyces hygroscopicus* TM-531 in a suitable liquid medium under optimal conditions for antibiotic production (e.g., temperature, pH, aeration).
- **Extraction:** After an appropriate fermentation period, harvest the culture broth. The mycelium and broth are typically extracted with a water-immiscible organic solvent such as ethyl acetate or butanol.
- **Concentration:** The organic extract is concentrated under reduced pressure to yield a crude extract.
- **Chromatography:** The crude extract is subjected to column chromatography, typically using silica gel, with a gradient of solvents of increasing polarity to separate the components.
- **Bioassay-Guided Fractionation:** Fractions collected from the column are tested for antimicrobial activity against a susceptible Gram-positive indicator organism (e.g., *Bacillus subtilis* or *Staphylococcus aureus*) to identify the active fractions.
- **Purification:** The active fractions are further purified using techniques such as preparative High-Performance Liquid Chromatography (HPLC) to yield the pure compound.
- **Structure Elucidation:** The structure of the purified compound is confirmed using spectroscopic methods such as Mass Spectrometry (MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.

Antimicrobial Susceptibility Testing

The antimicrobial activity of **4'-O-Demethyldianemycin** can be quantified using standard methods such as broth microdilution to determine the Minimum Inhibitory Concentration (MIC).

Methodology:

- **Inoculum Preparation:** Prepare a standardized inoculum of the test bacterium (e.g., to 0.5 McFarland standard).
- **Serial Dilution:** Prepare a two-fold serial dilution of **4'-O-Demethyldianemycin** in a suitable broth medium (e.g., Mueller-Hinton Broth) in a 96-well microtiter plate.

- **Inoculation:** Inoculate each well with the bacterial suspension. Include a positive control (bacteria with no antibiotic) and a negative control (broth only).
- **Incubation:** Incubate the plate under appropriate conditions for the test organism (e.g., 37°C for 18-24 hours).
- **MIC Determination:** The MIC is the lowest concentration of the antibiotic that completely inhibits visible growth of the organism.

Spectroscopic Data

Detailed and publicly available spectroscopic data (NMR, MS) for **4'-O-Demethyldianemycin** is limited. For definitive identification and structural confirmation, it is necessary to acquire this data on a purified sample. The expected data would include:

- **^1H and ^{13}C NMR:** These spectra would reveal the chemical environment of each proton and carbon atom in the molecule, allowing for the assignment of the complex polycyclic structure.
- **Mass Spectrometry:** High-resolution mass spectrometry would confirm the exact mass and molecular formula of the compound. Fragmentation patterns (MS/MS) would provide further structural information.

Conclusion

4'-O-Demethyldianemycin is a member of the well-established polyether class of antibiotics. Its activity against Gram-positive bacteria is attributed to its ionophoretic properties, which disrupt essential cellular functions. Further research is warranted to fully characterize its antimicrobial spectrum, elucidate its detailed mechanism of action, and explore its potential therapeutic applications. The experimental protocols outlined in this guide provide a framework for the isolation, purification, and biological evaluation of this compound.

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References

- 1. researchgate.net [researchgate.net]
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